

# Structure elucidation of 3-[2-(Dimethylamino)ethoxy]phenylboronic acid pinacol ester

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## Compound of Interest

**Compound Name:** 3-[2-(Dimethylamino)ethoxy]phenylboronic Acid Pinacol Ester

**Cat. No.:** B1455397

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## An In-Depth Technical Guide to the Structure Elucidation of 3-[2-(Dimethylamino)ethoxy]phenylboronic Acid Pinacol Ester

### Abstract

In the landscape of modern synthetic chemistry and drug development, the precise structural characterization of novel chemical entities is not merely a procedural step but the bedrock of scientific integrity and downstream success. This guide provides a comprehensive, multi-technique approach to the definitive structure elucidation of 3-[2-(Dimethylamino)ethoxy]phenylboronic acid pinacol ester, a versatile building block in organic synthesis. We move beyond a simple recitation of methods, offering a narrative grounded in the causality of experimental choices and the synergy between different analytical techniques. This document is designed for researchers, scientists, and drug development professionals who require a robust, self-validating framework for molecular characterization, integrating Nuclear Magnetic Resonance (NMR) Spectroscopy, Mass Spectrometry (MS), and Infrared (IR) Spectroscopy, culminating in the gold standard of Single-Crystal X-ray Crystallography.

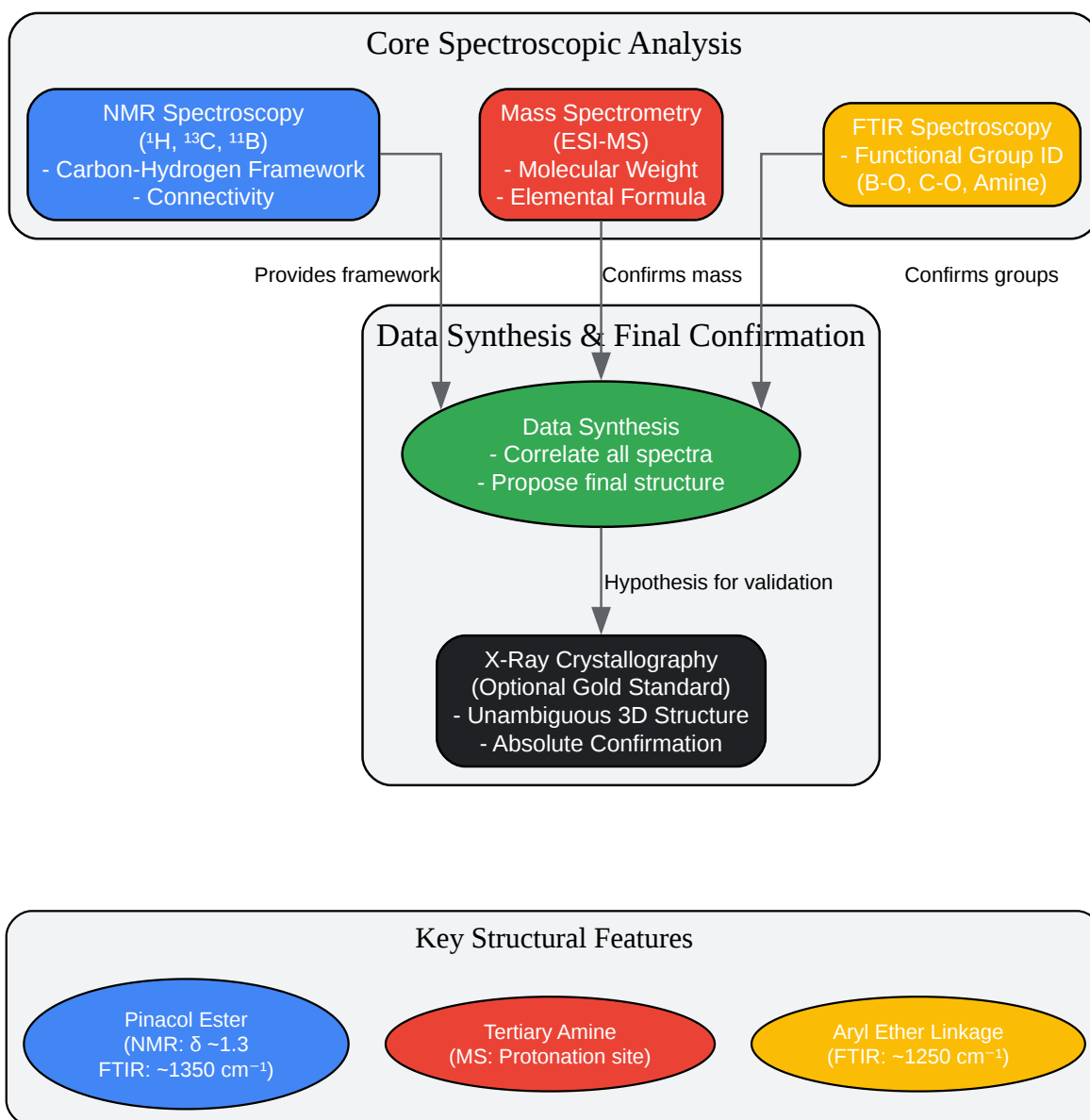
## Introduction: The Imperative of Unambiguous Characterization

**3-[2-(Dimethylamino)ethoxy]phenylboronic acid pinacol ester** is a compound of significant interest, primarily utilized as a reactant in Suzuki-Miyaura cross-coupling reactions to forge carbon-carbon bonds.<sup>[1]</sup> Its unique structure, incorporating a reactive boronic ester, a flexible ether linkage, and a tertiary amine, makes it a valuable synthon for creating complex molecules with potential applications in medicinal chemistry and materials science.

The absolute certainty of its molecular structure is paramount. An incorrect structural assignment—perhaps an isomeric confusion or the presence of persistent impurities—can invalidate biological activity data, confound reaction optimization, and waste significant resources. Therefore, a rigorous, orthogonal approach to structure elucidation is not just best practice; it is a necessity. This guide outlines such an approach, where each analytical technique provides a unique piece of the structural puzzle, and together, they form an unassailable confirmation.

## The Elucidation Workflow: A Synergistic Strategy

The confirmation of a molecular structure is a process of accumulating and correlating evidence. No single technique provides all the answers. Our strategy relies on a logical progression, starting with the confirmation of the molecular framework and functional groups, moving to the verification of molecular weight and formula, and finally, obtaining a definitive three-dimensional picture of the atomic arrangement.



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## References

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